

An In-depth Technical Guide to 1-Bromo-2-methylhexane

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Compound of Interest

Compound Name: 1-Bromo-2-methylhexane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical compound **1-Bromo-2-methylhexane**, including its nomenclature, physicochemical properties, and a detailed experimental protocol for its synthesis. This information is intended to support researchers and professionals in the fields of organic synthesis, medicinal chemistry, and materials science.

Nomenclature

The systematic and unambiguous naming of chemical compounds is crucial for clear scientific communication.

IUPAC Name

The International Union of Pure and Applied Chemistry (IUPAC) name for the compound is **1-Bromo-2-methylhexane**.^{[1][2]} This name is derived by identifying the longest carbon chain as hexane, with a methyl group at the second position and a bromine atom at the first position.

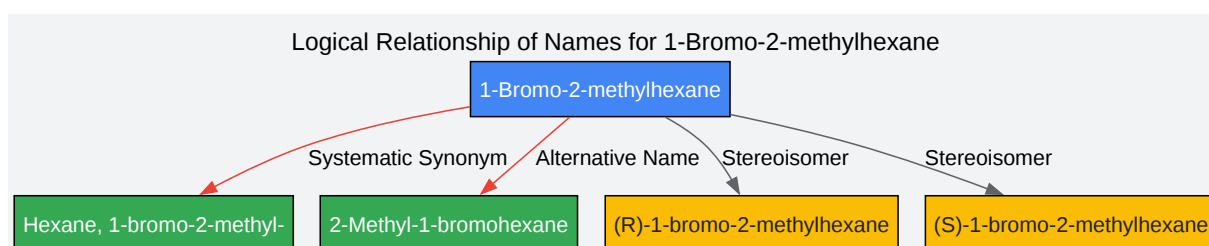
Synonyms

In addition to its formal IUPAC name, **1-Bromo-2-methylhexane** is also known by several synonyms, which are often encountered in chemical databases and commercial listings.^{[1][3][4][5]} These include:

- Hexane, 1-bromo-2-methyl-^{[1][2][3]}

- 2-METHYL-1-BROMOHEXANE[4][5]
- (R)-1-bromo-2-methylhexane (for the R-enantiomer)[6]
- (S)-1-bromo-2-methylhexane (for the S-enantiomer)

The relationship between the IUPAC name and its common synonyms is illustrated in the diagram below.



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Caption: Relationship between the IUPAC name and synonyms of **1-Bromo-2-methylhexane**.

Physicochemical Properties

A summary of the key physicochemical properties of **1-Bromo-2-methylhexane** is provided in the table below. These values are essential for predicting the compound's behavior in various chemical and physical processes.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₅ Br	[1][3]
Molecular Weight	179.10 g/mol	[1][3]
Boiling Point	170.18 °C (estimate)	[3][4][5]
Density	1.1337 g/cm ³ (estimate)	[3][4][5]
Refractive Index	1.4339 (estimate)	[3][4][5]
CAS Number	101258-57-5	[1][3]

Experimental Protocol: Synthesis of 1-Bromo-2-methylhexane

The following section details a common and effective method for the synthesis of **1-Bromo-2-methylhexane** from its corresponding alcohol, 2-methylhexan-1-ol, via nucleophilic substitution with hydrogen bromide.

Reaction Principle

The synthesis proceeds through the protonation of the hydroxyl group of 2-methylhexan-1-ol by the strong acid (HBr), forming a good leaving group (water). The bromide ion then acts as a nucleophile, attacking the primary carbon and displacing the water molecule in an S_N2 reaction to yield **1-Bromo-2-methylhexane**.

Materials and Reagents

- 2-methylhexan-1-ol
- 48% aqueous hydrobromic acid (HBr)
- Concentrated sulfuric acid (H₂SO₄)
- Diethyl ether (or other suitable extraction solvent)
- Saturated sodium bicarbonate solution (NaHCO₃)

- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

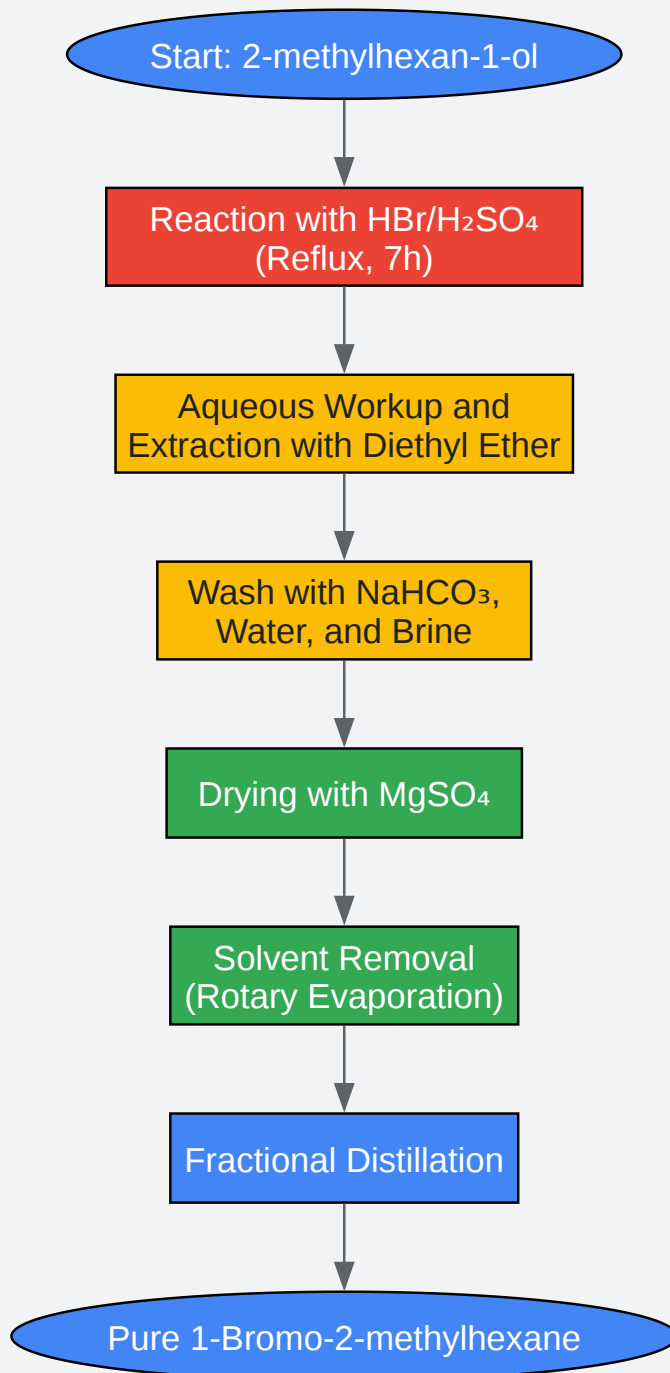
Experimental Procedure

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 2-methylhexan-1-ol and an excess of 48% hydrobromic acid.
- **Acid Addition:** Slowly add concentrated sulfuric acid to the cooled mixture with continuous stirring. The addition of sulfuric acid is exothermic and should be performed with caution in an ice bath.
- **Reflux:** Heat the reaction mixture to reflux and maintain this temperature for approximately 7 hours to ensure the reaction goes to completion.
- **Workup and Extraction:**
 - After cooling to room temperature, transfer the reaction mixture to a separatory funnel.
 - Add an equal volume of water and diethyl ether. Shake the funnel gently, venting frequently to release any pressure.
 - Allow the layers to separate and discard the lower aqueous layer.
 - Wash the organic layer sequentially with saturated sodium bicarbonate solution (to neutralize any remaining acid), water, and finally, brine.
- **Drying and Solvent Removal:**
 - Transfer the organic layer to an Erlenmeyer flask and dry it over anhydrous magnesium sulfate.
 - Filter the drying agent and concentrate the filtrate using a rotary evaporator to remove the diethyl ether.
- **Purification:**

- The crude product can be purified by fractional distillation under reduced pressure to obtain pure **1-Bromo-2-methylhexane**.

The workflow for the synthesis and purification of **1-Bromo-2-methylhexane** is depicted in the following diagram.

Synthesis and Purification Workflow for 1-Bromo-2-methylhexane

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